

Application Note: Trisulfo-Cy3-Alkyne for Click Chemistry Labeling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Trisulfo-Cy3-Alkyne*

Cat. No.: *B15553830*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Trisulfo-Cy3-Alkyne is a highly water-soluble and photostable fluorescent probe designed for the specific labeling of azide-modified biomolecules via Copper(I)-Catalyzed Azide-Alkyne Cycloaddition (CuAAC), a cornerstone of "click chemistry".^{[1][2]} This reaction is renowned for its high efficiency, specificity, and biocompatibility, allowing for the covalent attachment of the bright orange-fluorescent Cy3 dye to proteins, nucleic acids, and other molecules in aqueous environments.^{[3][4][5]}

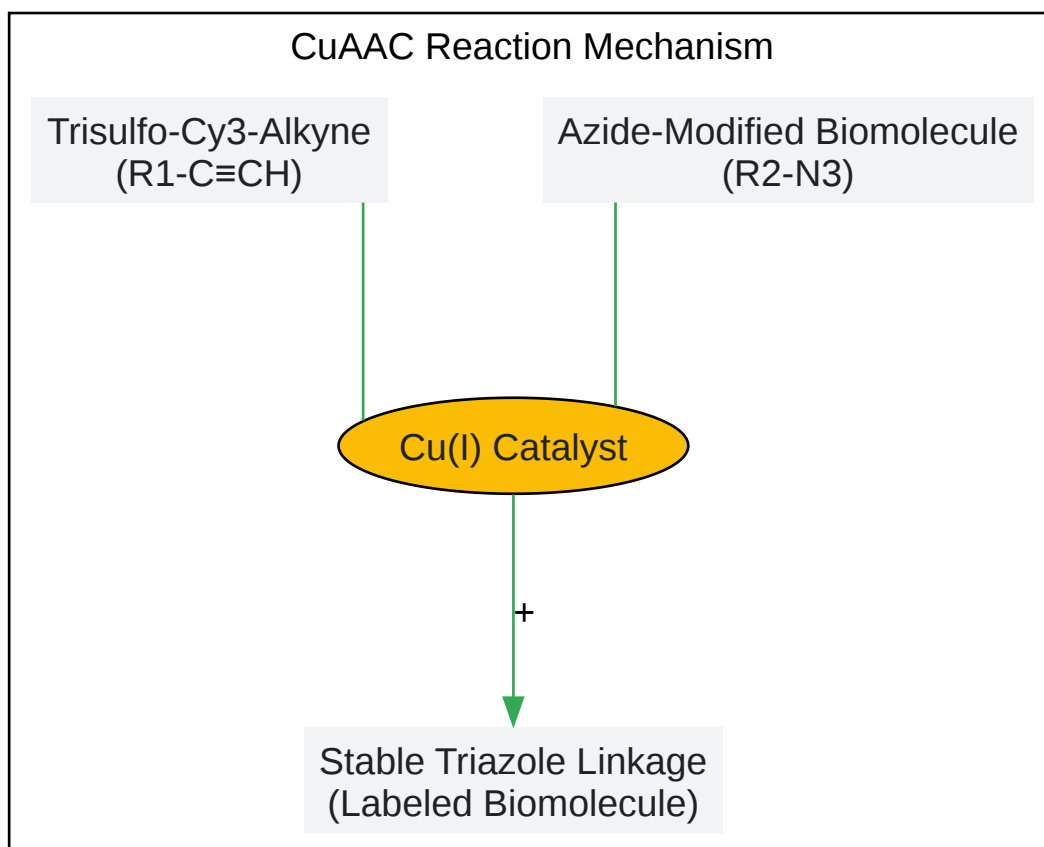
The key advantages of the CuAAC reaction include its rapid kinetics, high yields, and tolerance of a wide range of functional groups, making it an ideal tool for bioconjugation.^{[3][5]} The azide and alkyne functional groups are bioorthogonal, meaning they do not react with native biological functional groups, ensuring highly specific labeling.^{[4][5][6]} The resulting triazole linkage is extremely stable.^[7] **Trisulfo-Cy3-Alkyne** is particularly advantageous for biological applications due to its three sulfonate groups, which enhance its water solubility and reduce aggregation.^[1]

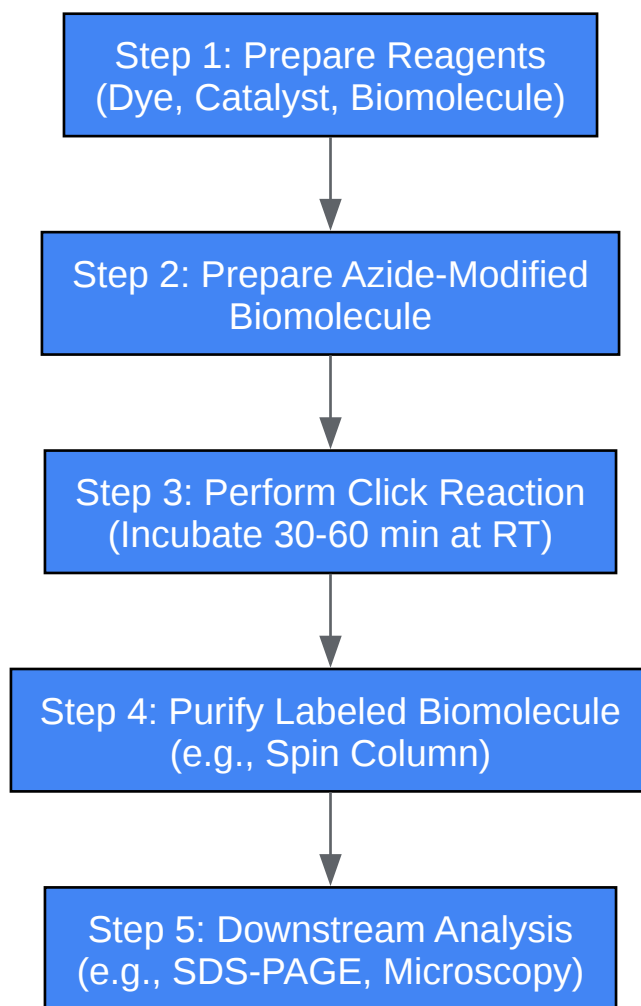
Quantitative Data

The properties of **Trisulfo-Cy3-Alkyne** make it a robust reporter for various applications, including fluorescence microscopy, flow cytometry, and gel-based analysis.^{[1][2]}

Property	Value	Reference
Molecular Formula	C ₃₅ H ₄₁ N ₃ Na ₂ O ₁₀ S ₃	[8]
Molecular Weight	805.9 g/mol	[8]
Excitation Maximum (λ _{ex})	~550 nm	[9]
Emission Maximum (λ _{em})	~570 nm	[9]
Molar Extinction Coefficient	150,000 M ⁻¹ cm ⁻¹	[8]
Quantum Yield (Φ)	0.15 (can increase upon conjugation)	[10]
Recommended Applications	Fluorescent Labeling, FRET, Microarrays, Imaging	[9]

Visualized Reaction and Workflow





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